

A-Technical-Guide-to-High-Purity-Venlafaxine-d6-for-Research-Applications

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Compound of Interest

Compound Name: Venlafaxine-d6

Cat. No.: B15616177

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For: Researchers, Scientists, and Drug Development Professionals

Subject: Commercial Suppliers, Quality Benchmarking, and Experimental Applications of High-Purity **Venlafaxine-d6**

Introduction

Venlafaxine, a potent serotonin-norepinephrine reuptake inhibitor (SNRI), is a widely prescribed antidepressant.[1][2] Its deuterated analog, **Venlafaxine-d6**, serves as an indispensable tool in clinical and non-clinical research, primarily as an internal standard for quantitative bioanalysis by mass spectrometry.[3][4] The stability of the deuterium labels prevents in-source back-exchange and ensures that the internal standard co-elutes with the analyte of interest, providing a reliable method for quantification in complex biological matrices. This technical guide provides an in-depth overview of commercial suppliers of high-purity **Venlafaxine-d6**, presents key quality attributes in a comparative format, and details relevant experimental protocols for its application.

Commercial Suppliers and Product Specifications

A number of reputable suppliers provide high-purity **Venlafaxine-d6** for research purposes. The products are typically available as the hydrochloride salt or the free base, dissolved in a certified solvent like methanol.[5] Key quality parameters to consider when selecting a supplier include chemical purity, isotopic purity, and the availability of a comprehensive Certificate of Analysis (CoA).

Supplier	Product Name	CAS Number	Chemical Purity	Isotopic Purity	Formulation
MedChemExpress	Venlafaxine-d6	1020720-02-8	98.55%	Not specified	Solid
MedChemExpress	Venlafaxine-d6 hydrochloride	1062606-12-5	98.18%	Not specified	Solid
Cerilliant	Venlafaxine-D6 HCl	1062606-12-5	Not specified	Not specified	1.0 mg/mL in Methanol
Cayman Chemical	Venlafaxine-d6 (hydrochloride)	1062606-12-5	≥98%	Not specified	Solid
Simson Pharma	Venlafaxine D6 Hydrochloride	1062606-12-5	Not specified	Not specified	Solid
Clearsynth	Venlafaxine-d6 (Dimethylamine-d6)	940297-06-3	Not specified	Not specified	Solid
SynZeal	Venlafaxine-d6	Not specified	Not specified	Not specified	Not specified

Note: "Not specified" indicates that the information is not readily available on the product's main webpage and would require inquiry or access to the Certificate of Analysis.

Experimental Protocols

Bioanalytical Method for Venlafaxine Quantification in Human Plasma

This protocol provides a general framework for the simultaneous determination of venlafaxine and its major active metabolite, O-desmethylvenlafaxine, in human plasma using liquid

chromatography-tandem mass spectrometry (LC-MS/MS) with **Venlafaxine-d6** as an internal standard.

3.1.1. Materials and Reagents

- Venlafaxine and O-desmethylvenlafaxine reference standards
- **Venlafaxine-d6** internal standard
- Human plasma (with anticoagulant)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Water (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges

3.1.2. Sample Preparation

- Thaw plasma samples at room temperature.
- To 100 µL of plasma, add 25 µL of **Venlafaxine-d6** internal standard solution (concentration to be optimized).
- Vortex for 10 seconds.
- Add 200 µL of protein precipitation solvent (e.g., acetonitrile or methanol).
- Vortex for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes.
- Transfer the supernatant to a clean tube.

- The supernatant can be directly injected or further purified using Solid Phase Extraction (SPE). For SPE, a common procedure involves conditioning the cartridge, loading the sample, washing, and eluting the analytes.[6]

3.1.3. LC-MS/MS Conditions

- LC Column: A C18 reversed-phase column is typically used.
- Mobile Phase: A gradient of mobile phase A (e.g., 0.1% formic acid in water) and mobile phase B (e.g., 0.1% formic acid in acetonitrile/methanol).
- Flow Rate: 0.3 - 0.5 mL/min.
- Injection Volume: 5 - 10 µL.
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode.
- MRM Transitions: Monitor the precursor to product ion transitions for venlafaxine, O-desmethylvenlafaxine, and **Venlafaxine-d6**. Example transitions could be based on published literature.[7]

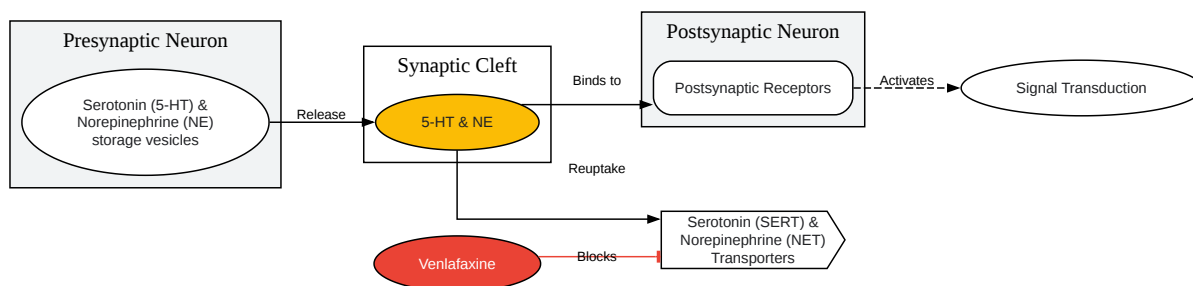
3.1.4. Data Analysis

Quantification is achieved by calculating the peak area ratio of the analyte to the internal standard (**Venlafaxine-d6**) and comparing it to a calibration curve constructed from samples with known concentrations of the analyte.

Visualizations

Venlafaxine's Mechanism of Action

Venlafaxine functions as a serotonin-norepinephrine reuptake inhibitor (SNRI).[1] At lower doses, it primarily inhibits the reuptake of serotonin, and at higher doses, it also inhibits the reuptake of norepinephrine. This dual action increases the concentration of these neurotransmitters in the synaptic cleft, enhancing neurotransmission.[8]

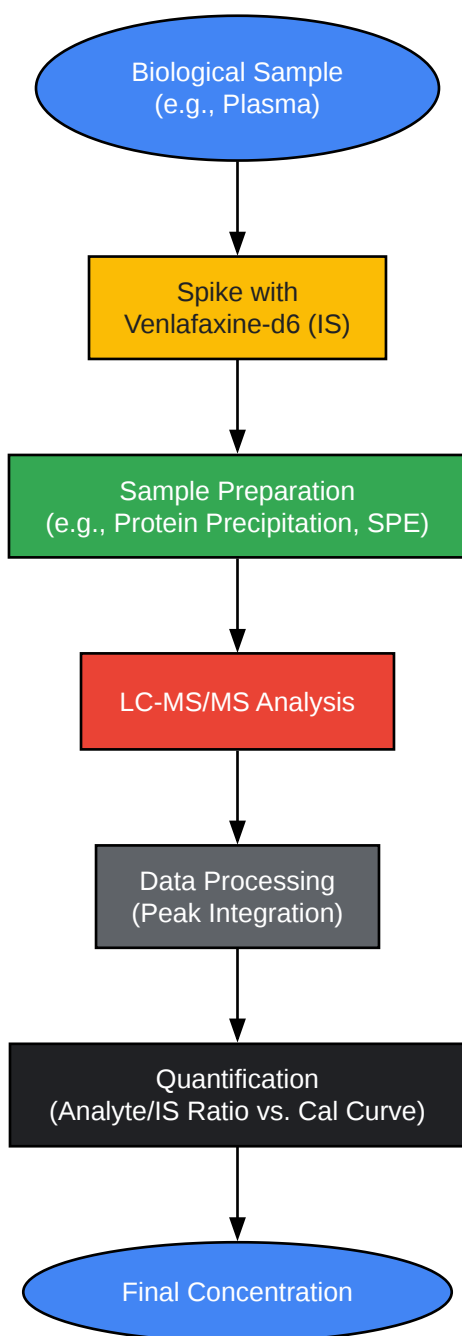


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Caption: Mechanism of action of Venlafaxine.

Experimental Workflow for Bioanalysis

The following diagram illustrates a typical workflow for the quantification of venlafaxine in a biological matrix using **Venlafaxine-d6** as an internal standard.

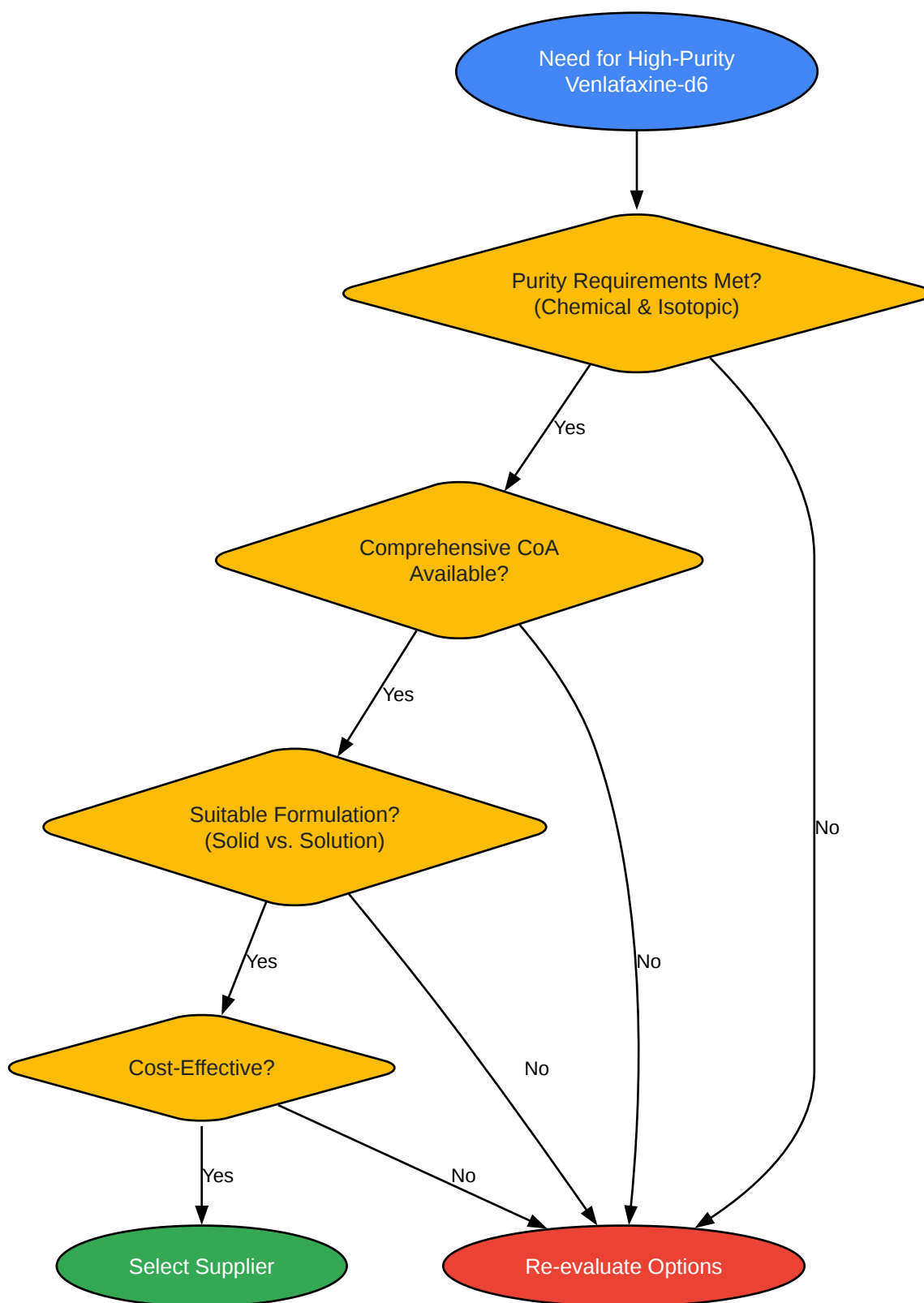


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Caption: Bioanalytical workflow for Venlafaxine.

Supplier Selection Logic

The choice of a **Venlafaxine-d6** supplier should be based on a logical evaluation of several key factors.



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Caption: Decision tree for supplier selection.

Conclusion

High-purity **Venlafaxine-d6** is a critical reagent for the accurate quantification of venlafaxine in research and clinical settings. The selection of a suitable commercial supplier should be guided by a thorough evaluation of product specifications, with a strong emphasis on chemical and isotopic purity. The experimental protocols and workflows provided in this guide offer a robust starting point for researchers to develop and validate sensitive and reliable bioanalytical methods.

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